

Essential Safety and Logistical Information for Handling Flunamine

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Compound of Interest

Compound Name: Flunamine

Cat. No.: B1293712

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling of **Flunamine** (CAS Number: 50366-32-0), a compound identified as 2-[bis(4-fluorophenyl)methoxy]ethanamine.^{[1][2]} Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, the following recommendations are based on general laboratory safety principles for handling new or uncharacterized chemical entities. Adherence to these guidelines is essential to ensure personal safety and minimize laboratory and environmental contamination.

Chemical Identification

Property	Value
Compound Name	Flunamine
IUPAC Name	2-[bis(4-fluorophenyl)methoxy]ethanamine
CAS Number	50366-32-0
Molecular Formula	C15H15F2NO
Molecular Weight	263.29 g/mol ^[2]
Appearance	Solid powder ^[2]
Solubility	Soluble in DMSO ^[2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **Flunamine**, especially given the absence of detailed toxicological data. The following table outlines the minimum required PPE.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Must be worn at all times to protect against splashes.
Face Shield	Recommended when handling larger quantities or when there is a significant risk of splashing.	
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are required. Inspect for tears or holes before use. Double-gloving is strongly recommended.
Body Protection	Laboratory Coat	A clean, fully buttoned lab coat must be worn at all times.
Chemical-resistant Apron/Gown	To be worn over the lab coat when handling significant quantities or during procedures with a high splash potential.	
Respiratory Protection	Chemical Fume Hood	All handling of the solid compound and preparation of solutions must be conducted in a certified chemical fume hood.
Respirator	In the event of a ventilation failure or for cleaning up large spills, a NIOSH-approved respirator with appropriate cartridges should be used.	
Foot Protection	Closed-toe Shoes	Sturdy, closed-toe shoes are mandatory in the laboratory.

Operational and Disposal Plans

Handling and Storage

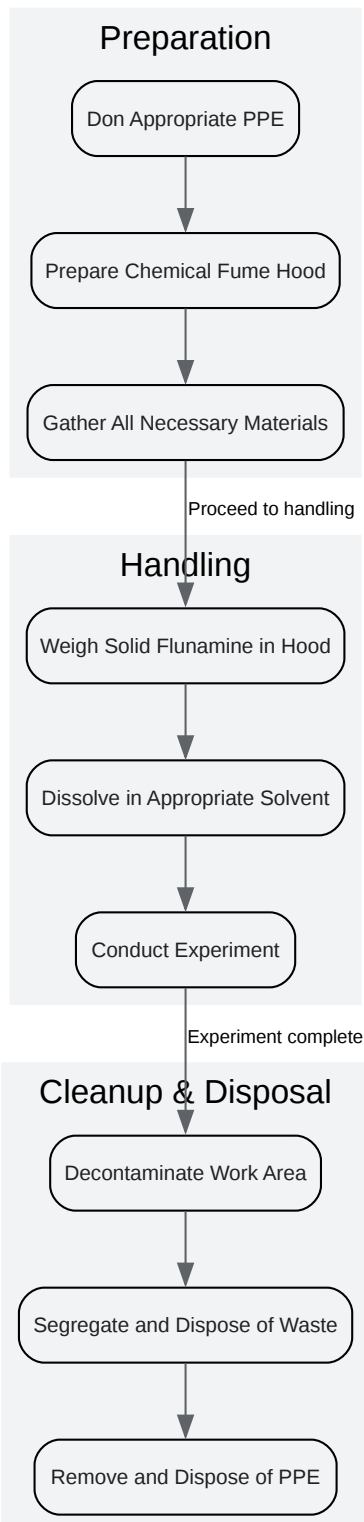
Storage:

- Store in a dry, dark, and well-ventilated area.[\[2\]](#)
- Recommended short-term storage is at 0 - 4°C (days to weeks).[\[2\]](#)
- For long-term storage, maintain at -20°C (months to years).[\[2\]](#)
- Keep the container tightly sealed to prevent contamination.

Handling Workflow:

The following diagram outlines the standard operating procedure for handling **Flunamine** in a laboratory setting.

Flunamine Handling Workflow



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Caption: Standard workflow for safely handling **Flunamine**.

Emergency Procedures

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and contact the institutional safety office.

Disposal Plan

All waste containing **Flunamine** must be treated as hazardous waste.

- Solid Waste: Collect all solid **Flunamine** waste, including contaminated weighing paper and PPE, in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste containing **Flunamine** in a labeled, sealed, and chemical-resistant container. Do not mix with other waste streams unless compatibility is known.

- Disposal: All hazardous waste must be disposed of through the institution's designated hazardous waste management program. Follow all local, state, and federal regulations for hazardous waste disposal.

This information is provided as a guide and is not a substitute for a formal risk assessment. All laboratory personnel must be trained in proper chemical handling techniques and be familiar with the emergency procedures of their institution.

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References

- 1. Flunamine | C₁₅H₁₅F₂NO | CID 39658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
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